

Spectroscopic Data for 2-Methyl-6-nitro-1H-indole: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-6-nitro-1H-indole

CAS No.: 3484-23-9

Cat. No.: B1268853

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Introduction & Significance

2-Methyl-6-nitro-1H-indole (CAS: 3484-23-9) is a critical heterocyclic scaffold used in the synthesis of bioactive alkaloids, tryptophan 2,3-dioxygenase (TDO) inhibitors, and melatonin receptor agonists.^{[1][2]} The presence of the nitro group at the C6 position renders the indole ring electron-deficient, altering its reactivity profile compared to the parent indole, particularly in nucleophilic aromatic substitutions and reduction pathways to amino-indoles.

This guide provides a validated reference for the structural elucidation of **2-Methyl-6-nitro-1H-indole**, consolidating experimental data (NMR, IR, MS) with mechanistic synthesis insights.

Synthesis & Preparation

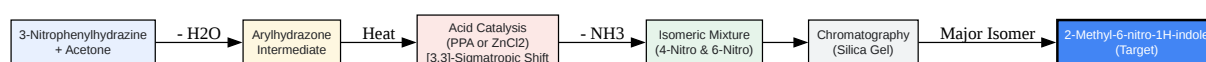
To ensure spectroscopic accuracy, the compound is typically synthesized via the Fischer Indole Synthesis. This method, while robust, produces regioisomers that must be rigorously separated.

Reaction Pathway

The condensation of 3-nitrophenylhydrazine with acetone (or acetone equivalents) yields the corresponding hydrazone. Acid-catalyzed cyclization ([3,3]-sigmatropic rearrangement) produces a mixture of the 4-nitro and 6-nitro isomers.

- **Regioselectivity:** Cyclization at the para position relative to the nitro group (leading to the 6-nitro isomer) is generally favored sterically over the ortho position (leading to the 4-nitro isomer), but mixtures are inevitable.
- **Purification:** The 6-nitro isomer is isolated via column chromatography or fractional crystallization (often less soluble than the 4-nitro isomer).

Synthesis Workflow Diagram



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Figure 1: Fischer Indole Synthesis pathway emphasizing the critical separation step for isomeric purity.

Physical Properties

Before spectroscopic analysis, verify the physical constants to ensure bulk purity.

Property	Value	Notes
Molecular Formula	C	
	H	
	N	
	O	
Molecular Weight	176.17 g/mol	
Appearance	Yellow crystalline solid	Nitro group imparts color.
Melting Point	118–119 °C	Lit. range: 113–119 °C depending on solvent.
Solubility	DMSO, Acetone, Methanol	Sparingly soluble in non-polar solvents.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum is characterized by the distinct deshielding effect of the 6-nitro group on the adjacent protons (H5 and H7) and the diagnostic methyl singlet at C2.

¹H NMR Data (400 MHz, CDCl₃)

/ DMSO-d₆

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Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
NH	11.60 (DMSO)-8.5 (CDCl ₃)	Broad Singlet	-	Exchangeable acidic proton.
H-7	8.36	Doublet (d)		Diagnostic: Highly deshielded by ortho-nitro group. Appears as a doublet due to meta-coupling.
H-5	7.98	Doublet of Doublets (dd)		Deshielded by ortho-nitro. Couples with H4 (ortho) and H7 (meta).
H-4	7.55	Doublet (d)		Pseudo-triplet appearance possible if long-range coupling exists.
H-3	6.38	Singlet (s)	-	Characteristic C3 proton of 2-substituted indoles. Can show fine allylic coupling (Hz) to 2-Me.
2-CH	2.55	Singlet (s)	-	Methyl group attached to the

electron-rich
pyrrole ring.

Interpretation Notes:

- Solvent Effect: In CDCl₃

, the NH signal may be broad or unobserved depending on concentration and water content.
In DMSO-d₆

, it is sharp and downfield (~11.6 ppm).

- H7 vs H4: H7 is the most downfield aromatic signal (excluding NH) due to the inductive and resonance withdrawal of the nitro group and its proximity to the indole nitrogen.

C NMR Data (100 MHz, DMSO-d₆)

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- Carbonyl/Nitro Carbons: ~142.0 (C-NO₂).
- Aromatic CH: 115.5 (C4), 107.8 (C5), 113.2 (C7), 100.5 (C3).
- Quaternary Carbons: 138.5 (C2), 135.0 (C7a), 128.5 (C3a).
- Aliphatic: 13.5 (CH₃).

Infrared (IR) Spectroscopy

The IR spectrum confirms the presence of the nitro group and the indole amine.

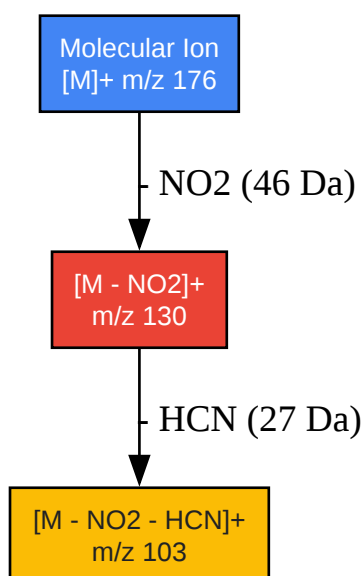
Functional Group	Wavenumber (cm)	Mode
N-H	3314	Stretching (Secondary amine, H-bonded)
NO (Asym)	1543	Asymmetric stretching (Strong)
NO (Sym)	1316	Symmetric stretching (Strong)
C=C (Ar)	1589, 1463	Aromatic ring breathing
C-N	1069	Aryl-amine stretch

Mass Spectrometry (MS)

- Ionization Mode: EI (70 eV) or ESI (+).
- Molecular Ion (): m/z 176.[\[3\]](#)
- Base Peak: Often m/z 130 or 176 depending on conditions.

Fragmentation Pathway:

- (176): Stable molecular ion.
- (130): Loss of the nitro group (46 Da).
- (103): Subsequent loss of HCN from the pyrrole ring.



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Figure 2: Primary fragmentation pathway observed in Electron Impact (EI) mass spectrometry.

Experimental Protocol: Purity Verification

To be performed prior to biological screening.

- Sample Prep: Dissolve 5 mg of **2-Methyl-6-nitro-1H-indole** in 0.6 mL DMSO-d₆.
 - . Ensure complete dissolution (sonicate if necessary).
- Acquisition:
 - Run standard

H NMR (16 scans).
 - Check: Verify the integral ratio of the Methyl singlet (2.55 ppm, 3H) to the H-3 singlet (6.38 ppm, 1H). A deviation >5% indicates impurity (likely starting material or regioisomer).
 - Regioisomer Check: Inspect the 7.0–8.0 ppm region. The 4-nitro isomer typically displays different coupling patterns (triplet-like for H6 if H5/H7 coupling is similar).

- Melting Point: Measure MP. A sharp range (118–119 °C) confirms high crystalline purity. A depressed range (<113 °C) suggests contamination with the 4-nitro isomer.

References

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Sources

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